Technical Guide: Solubility and Stability of 4-Ethynyl-2-fluorobenzaldehyde

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Compound of Interest

Compound Name:	*4-Ethynyl-2-fluorobenzaldehyde*
CAS No.:	*1267502-64-6*
Cat. No.:	*B1448394*

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Executive Summary & Compound Identity

4-Ethynyl-2-fluorobenzaldehyde is a bifunctional intermediate featuring an electrophilic aldehyde and a nucleophilic terminal alkyne, modulated by an ortho-fluorine substituent. This specific substitution pattern enhances the compound's lipophilicity and reactivity compared to its non-fluorinated analogs, making it a critical scaffold for Sonogashira cross-couplings and heterocyclic synthesis (e.g., quinolines, indoles).

Critical Distinction: Do not confuse this compound with EFdA (4'-Ethynyl-2-fluoro-2'-deoxyadenosine), a nucleoside reverse transcriptase inhibitor. This guide strictly concerns the benzaldehyde derivative.

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Property	Specification
CAS Number	1267502-64-6
IUPAC Name	4-Ethynyl-2-fluorobenzaldehyde
Molecular Formula	C_9H_5FO
Molecular Weight	148.13 g/mol
Physical State	Pale yellow to off-white solid
Melting Point	~89–93 °C (Predicted based on structural analogs)
SMILES	C#Cc1ccc(C=O)c(F)c1

Solubility Profile & Solvent Selection

The presence of the fluorine atom and the ethynyl group renders this molecule highly lipophilic. It exhibits poor aqueous solubility but dissolves readily in polar aprotic and non-polar organic solvents.

Theoretical vs. Observed Solubility

Data derived from structural group contribution methods and analog comparisons (e.g., 4-ethynylbenzaldehyde).

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Solvent Class	Representative Solvent	Solubility Rating	Application
Polar Aprotic	DMSO, DMF	High (>50 mg/mL)	Stock solutions, Bio-assays, Sonogashira coupling
Chlorinated	Dichloromethane (DCM), Chloroform	High (>100 mg/mL)	Synthesis, Extraction, NMR analysis
Polar Protic	Methanol, Ethanol	Moderate (10–30 mg/mL)	Recrystallization (often with water antisolvent)
Non-Polar	Hexanes, Pentane	Low (<1 mg/mL)	Precipitation/Wash solvent
Aqueous	Water, PBS (pH 7.4)	Insoluble (<0.1 mg/mL)	Not suitable without co-solvents (e.g., DMSO)

Dissolution Protocol for Stock Solutions (100 mM)

Objective: Prepare a stable stock solution for long-term storage or reaction use. Reagents: Anhydrous DMSO (Grade: ≥99.9%, Water <50 ppm).

- Weighing: Accurately weigh 14.8 mg of **4-Ethynyl-2-fluorobenzaldehyde** into a tared amber glass vial.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO.
  - Note: Do not use plastic microcentrifuge tubes for long-term storage as the alkyne may leach plasticizers or adsorb to the walls.
- Dissolution: Vortex gently for 30 seconds. If particulates remain, sonicate in a water bath at 25°C for 2 minutes.
  - Caution: Avoid prolonged sonication which generates heat; aldehydes are thermally sensitive.

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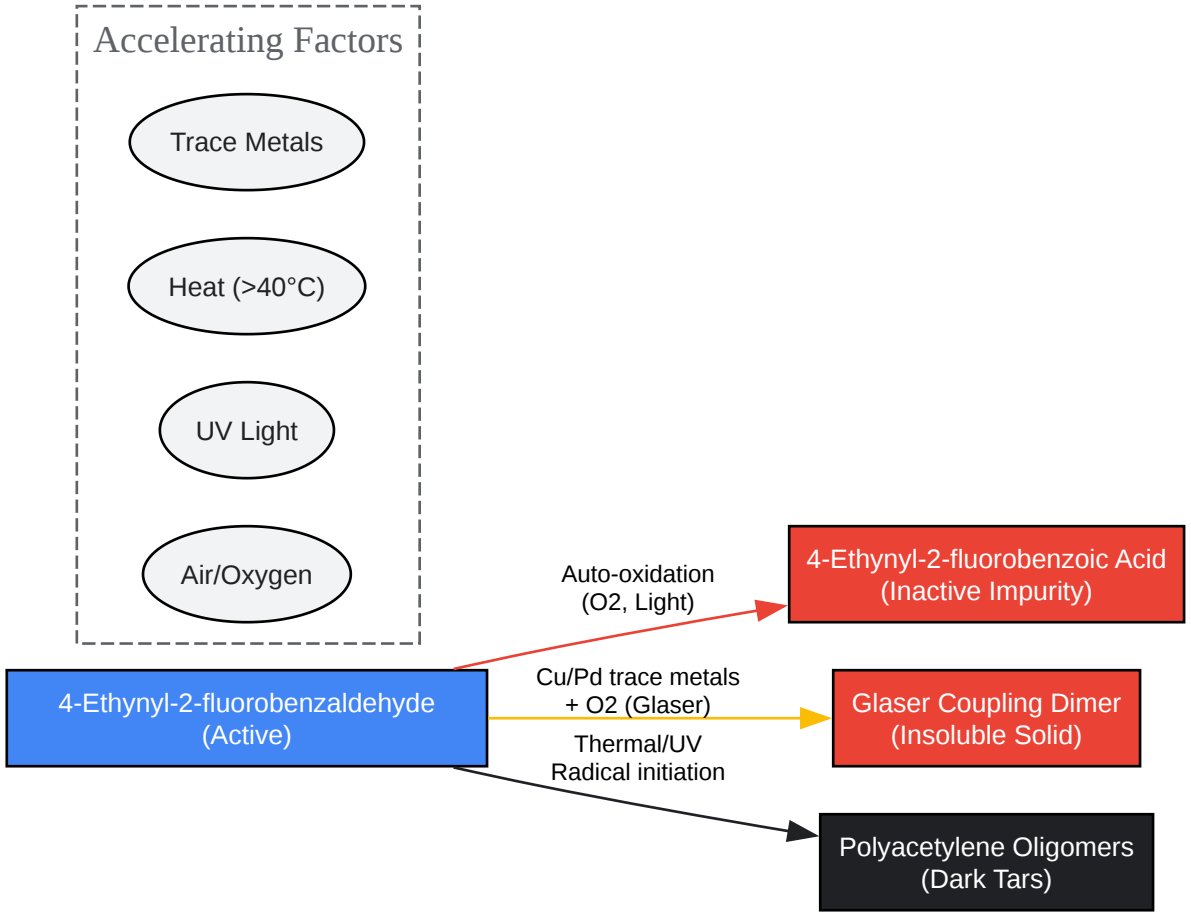
- Verification: Visual inspection should reveal a clear, pale yellow solution free of turbidity.

Stability & Degradation Mechanisms

The stability of **4-Ethynyl-2-fluorobenzaldehyde** is compromised by three primary vectors: Oxidation (Aldehyde), Polymerization (Alkyne), and Condensation.

Degradation Pathways

The following diagram illustrates the primary degradation routes that must be mitigated during handling.



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Caption: Primary degradation pathways including aerobic oxidation to benzoic acid and metal-catalyzed alkyne dimerization.[1]

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Stability Factors

- Air Sensitivity (High): The aldehyde proton is susceptible to radical abstraction by atmospheric oxygen, leading to the formation of 4-ethynyl-2-fluorobenzoic acid. This manifests as white crystals precipitating from liquid samples or a change in solid melting point.
- Light Sensitivity (Moderate): Conjugated alkynes can undergo photopolymerization. The compound must be stored in amber glass.
- Metal Sensitivity (Critical): Trace copper or palladium (often found in lab glassware from previous cross-couplings) can catalyze the Glaser coupling of the terminal alkyne, forming a diyne dimer.

Handling & Storage Protocols

To ensure compound integrity (>98% purity) over 6+ months, strictly adhere to the following "Golden Rules" of storage.

Parameter	Recommendation	Rationale
Temperature	-20°C	Slows Arrhenius degradation rates (oxidation/polymerization).
Atmosphere	Argon or Nitrogen	Displaces O_2 to prevent conversion to carboxylic acid.
Container	Amber Glass Vial	Blocks UV light; glass prevents solvent evaporation and plasticizer leaching.
Seal	Teflon-lined Cap + Parafilm	Ensures gas-tight seal; Teflon is chemically inert to the aldehyde.
Thawing	Equilibrate to RT	Prevent water condensation inside the vial before opening.

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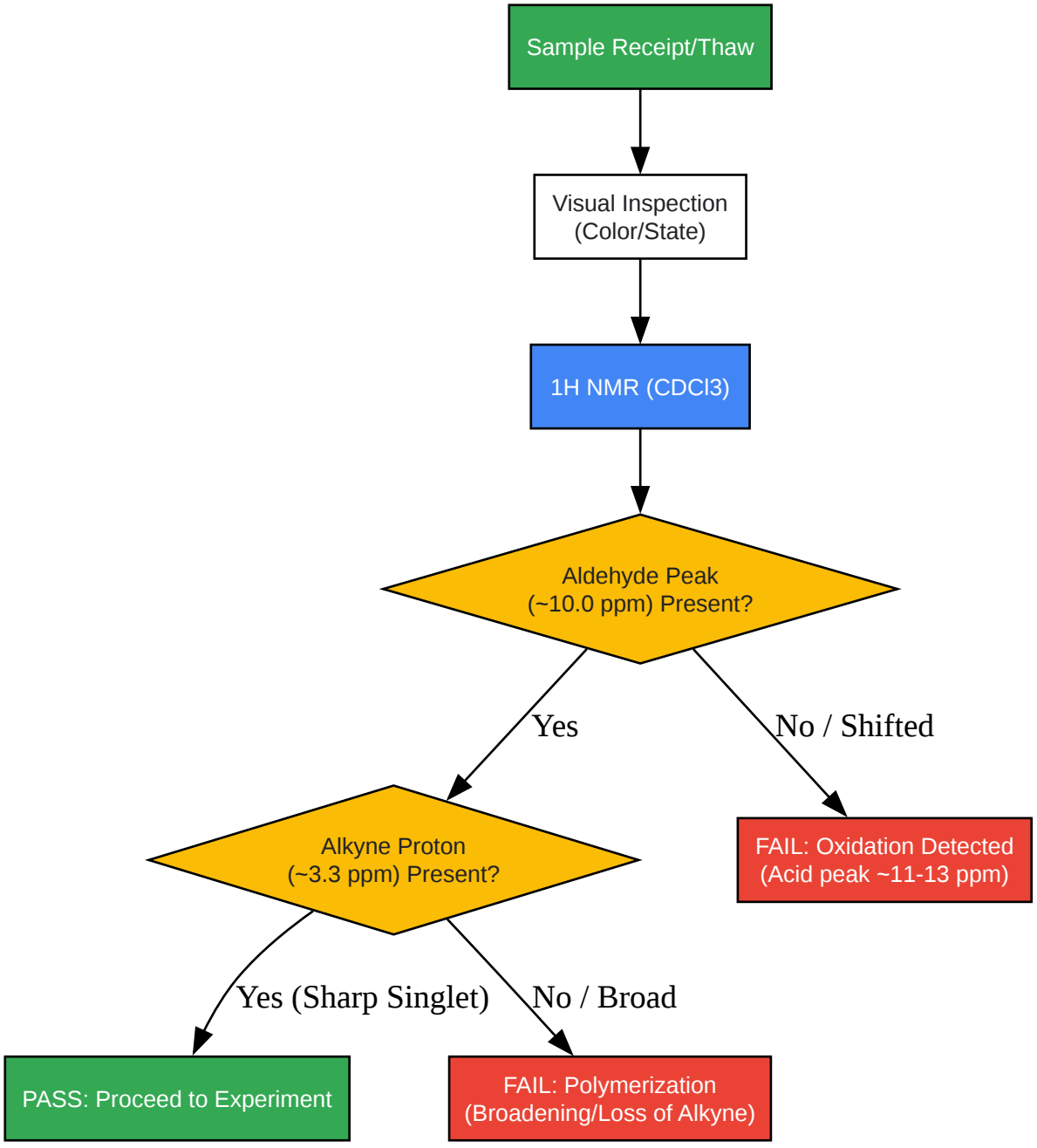
Analytical Quality Control (QC)

Before using the compound in sensitive applications (e.g., library synthesis), validate purity using the following self-validating workflow.

QC Decision Tree



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Caption: Analytical workflow to validate compound integrity via 1H NMR markers.

Key NMR Markers ($CDCl_3$)

- Aldehyde (-CHO): Singlet at ~10.0 ppm. Loss indicates oxidation.
- Terminal Alkyne (≡C-H): Singlet at ~3.3–3.5 ppm. Loss indicates polymerization or deprotonation.
- Aromatic Region: Multiplets at 7.2–7.9 ppm. Changes in splitting patterns indicate substitution/degradation.

References

- Chemical Identity: PubChem. **4-Ethynyl-2-fluorobenzaldehyde** (Compound). National Library of Medicine. Available at: [Link]
- Synthesis & Reactivity: Chinchilla, R., & Nájera, C. (2007). The Sonogashira Reaction: A Booming Methodology in Synthetic Organic Chemistry. Chemical Reviews, 107(3), 874–922. (Contextual reference for terminal alkyne stability).
- Aldehyde Stability: Wiberg, K. B. (1965). Oxidation in Organic Chemistry. Academic Press.

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Sources

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